

In-Depth Technical Guide: 5'-O-DMT-N2-DMF-dG

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5'-O-DMT-N2-DMF-dG

Cat. No.: B13095989

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused analysis of the physicochemical properties of **5'-O-DMT-N2-DMF-dG**, a critical reagent in oligonucleotide synthesis.

Chemical Identity and Molecular Weight

5'-O-DMT-N2-DMF-dG is a chemically modified nucleoside, specifically a phosphoramidite of deoxyguanosine. It is widely used in the automated synthesis of DNA oligonucleotides. The full chemical name is often represented as 5'-O-Dimethoxytrityl-N2-dimethylformamidine-2'-deoxyguanosine, 3'-[(2-cyanoethyl)-(N,N-diisopropyl)]-phosphoramidite.[1][2]

The molecular formula for this compound is C₄₃H₅₃N₈O₇P.[1][2][3]

Based on this formula, the calculated molecular weight is approximately 824.9 g/mol .[2][3]

Minor variations in the reported weight, such as 824.90 g/mol [2] or 824.93 g/mol [1], are due to differences in the precision of atomic weights used in the calculation.

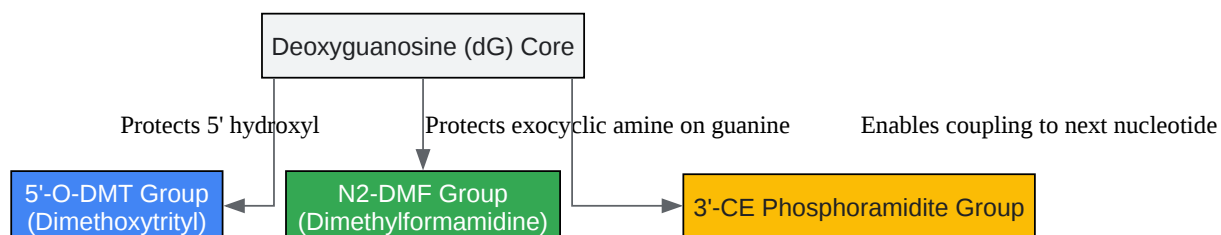
Quantitative Data: Molecular Weight Calculation

The molecular weight is derived from the sum of the atomic weights of each constituent atom in the molecule. The table below provides a detailed breakdown of this calculation.

Element	Symbol	Atomic Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	43	12.011	516.473
Hydrogen	H	53	1.008	53.424
Nitrogen	N	8	14.007	112.056
Oxygen	O	7	15.999	111.993
Phosphorus	P	1	30.974	30.974
Total			824.920	

Logical Relationship of Components

The name "5'-O-DMT-N2-DMF-dG" describes the key chemical modifications on the deoxyguanosine (dG) nucleoside, which are essential for its function in solid-phase DNA synthesis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. bocsci.com \[bocsci.com\]](#)
- [2. DMT-dG\(dmf\) Phosphoramidite 330628-04-1 \[sigmaaldrich.com\]](#)
- [3. 5'-O-DMT-2'-Deoxyguanosine\(DMF\)-CE Phosphoramidite, 330628-04-1 | BroadPharm \[broadpharm.com\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide: 5'-O-DMT-N2-DMF-dG]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13095989/docs#in-depth-technical-guide-5-o-dmt-n2-dmf-dg\]](https://www.benchchem.com/product/b13095989/docs#in-depth-technical-guide-5-o-dmt-n2-dmf-dg)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check